

A Technical Guide to 6-Deoxyglucitol: Synthesis, Characterization, and Application in Drug Discovery

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Compound of Interest

Compound Name: 6-Deoxyglucitol

CAS No.: 5624-40-8

Cat. No.: B1216930

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Abstract

6-Deoxy-D-glucitol, a rare sugar alcohol derivative, represents a unique and valuable chiral scaffold for modern drug development. By removing the C-6 primary hydroxyl group from its parent molecule, D-glucitol (sorbitol), its physicochemical properties are subtly but significantly altered, creating new opportunities for molecular design. This guide provides an in-depth technical overview of 6-Deoxy-D-glucitol, covering its synthesis from commercially available precursors, comprehensive analytical characterization, and its emerging applications in medicinal chemistry. We present detailed, field-proven protocols and explain the scientific rationale behind methodological choices, offering researchers and drug development professionals a practical framework for leveraging this promising molecule.

Introduction: The Rationale for Deoxygenation

In the landscape of carbohydrate chemistry, deoxysugars and their corresponding alditols (sugar alcohols) are of paramount importance. The selective removal of a hydroxyl group—one of nature's most common functional groups—can profoundly impact a molecule's biological

activity. This modification can increase metabolic stability by preventing phosphorylation, enhance membrane permeability by increasing lipophilicity, and alter the hydrogen bonding network that governs interactions with biological targets such as enzymes and transporters.

6-Deoxy-D-glucitol (also known as D-quinovitol) is the reduced form of 6-deoxy-D-glucose (D-quinovose). While its parent alditol, D-glucitol, is a widely used excipient and sugar substitute, 6-Deoxy-D-glucitol is primarily valued as a chiral building block. Its unique stereochemical arrangement, inherited from glucose, combined with the modified C-6 position, makes it an attractive starting point for the synthesis of complex molecular architectures and bioactive compounds. This guide will explore the practical aspects of working with this molecule, from its creation in the lab to its potential deployment in therapeutic design.

Physicochemical and Structural Properties

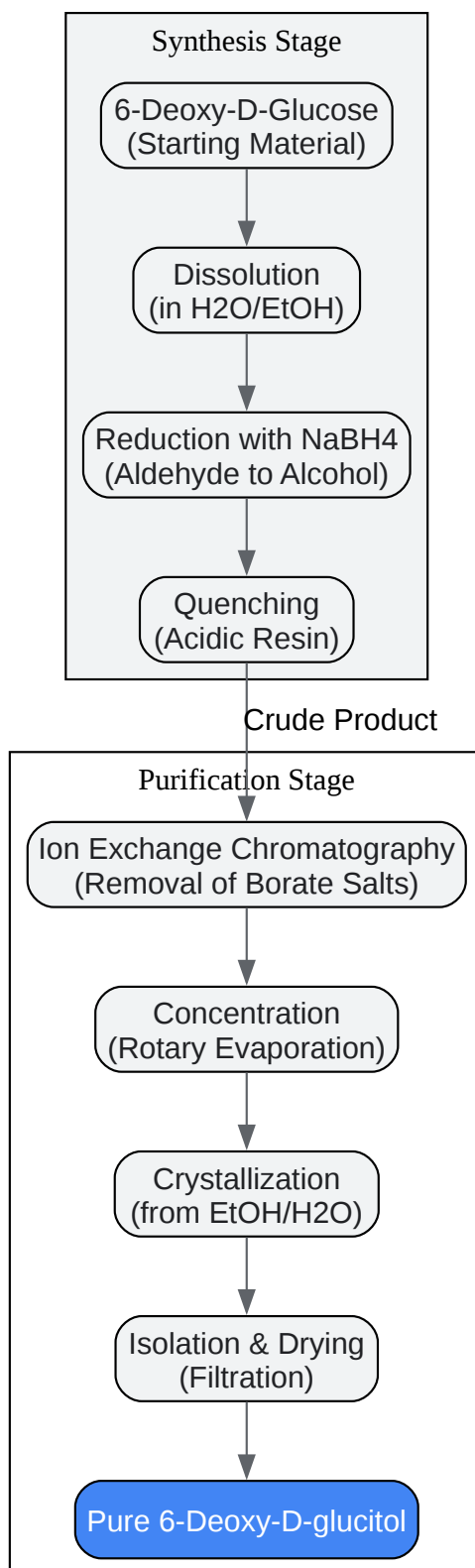
Understanding the fundamental properties of 6-Deoxy-D-glucitol is critical for its effective use. The molecule is a hexitol, a six-carbon sugar alcohol, with a defining methyl group at the C-6 position.^[1]

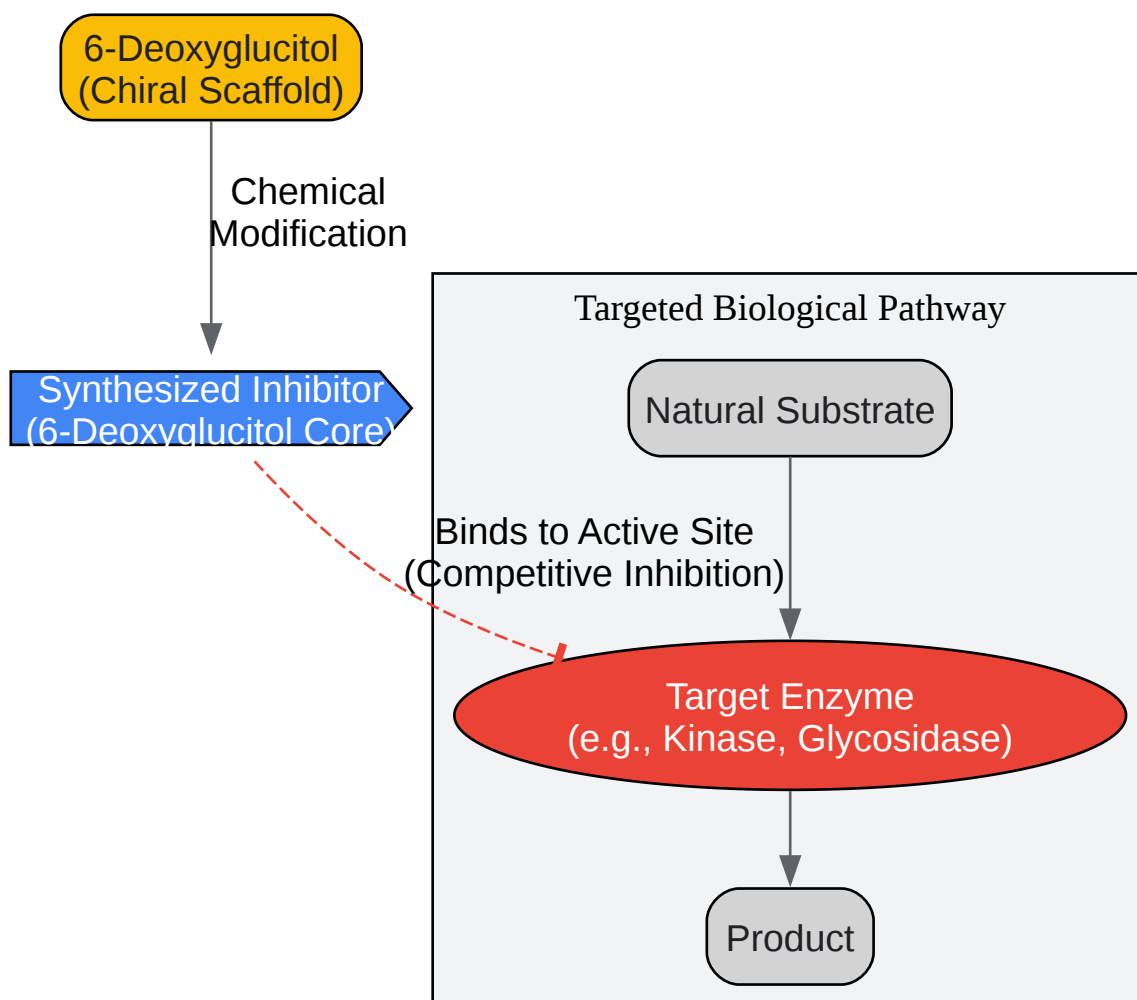
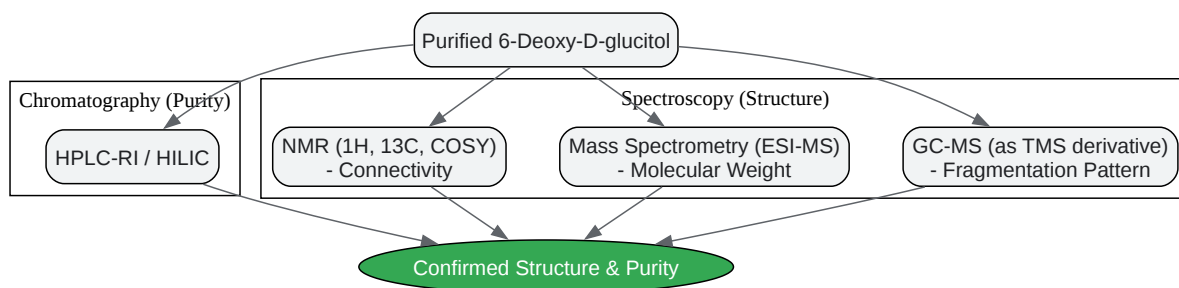
Property	Value	Source
IUPAC Name	(2S,3R,4R,5R)-hexane-1,2,3,4,5-pentol	PubChem ^[1]
Molecular Formula	C ₆ H ₁₄ O ₅	PubChem ^[1]
Molecular Weight	166.17 g/mol	PubChem ^[1]
CAS Number	5624-40-8	PubChem ^[1]
Hydrogen Bond Donors	5	PubChem ^[1]
Hydrogen Bond Acceptors	5	PubChem ^[1]
XLogP3	-2.0	PubChem ^[1]
Natural Occurrence	Reported in <i>Cnidium monnieri</i>	PubChem ^[1]

Synthesis and Purification Workflow

The most direct and reliable synthesis of 6-Deoxy-D-glucitol involves the chemical reduction of its parent aldehyde, 6-deoxy-D-glucose. This transformation is a cornerstone of carbohydrate chemistry, valued for its high yield and operational simplicity.

Diagram: Synthesis and Purification Workflow





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Sources

- 1. 6-Deoxyglucitol | C₆H₁₄O₅ | CID 151266 - PubChem [pubchem.ncbi.nlm.nih.gov]
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